

Comparative Guide: Elemental Analysis of (6-Chloro-chroman-3-yl)-methylamine HCl

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Compound of Interest

Compound Name: (6-CHLORO-CHROMAN-3-YL)-
METHYLAMINE
CAS No.: 885271-38-5
Cat. No.: B1504180

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Executive Summary

Target Compound: **(6-Chloro-chroman-3-yl)-methylamine** Hydrochloride CAS Registry (Base): 885271-38-5 (Reference) Application: Pharmaceutical Intermediate / Active Pharmaceutical Ingredient (API) Development[1]

In drug development, the precise characterization of salt forms is a critical quality attribute.[2] **(6-Chloro-chroman-3-yl)-methylamine** HCl is a chiral building block often used in the synthesis of serotonergic or adrenergic modulators.[1] While modern spectroscopic methods (NMR, MS) confirm connectivity, Elemental Analysis (EA) remains the gold standard for validating the salt stoichiometry, degree of hydration, and bulk purity.

This guide provides a comparative technical analysis of the HCl salt against its critical process alternatives (Free Base, Des-chloro impurities, and Hydrates). It details the theoretical calculations, experimental protocols, and decision logic required to validate the compound's identity.

Theoretical Framework: The Calculation

To validate the experimental data, we must first establish the theoretical benchmarks. The presence of two distinct chlorine atoms—one covalently bound to the aromatic ring and one ionic counterion—presents a unique analytical profile.

Structural Derivation

- Chroman Core: 3,4-dihydro-2H-1-benzopyran ([1](#))
- Substituents:
 - 6-Chloro: Replaces one aromatic H ([1](#))
 - 3-Methylamine: Replaces one aliphatic H at position 3 with a methanamine group ([1](#))
 - Hydrochloride Salt: Adds one molecule of HCl ([1](#)).

Molecular Formula (HCl Salt):

[1](#)

Step-by-Step Calculation

Using IUPAC standard atomic weights ([1](#)):

- Carbon (10):
- Hydrogen (13):
- Nitrogen (1):

- Oxygen (1):

- Chlorine (2):

(Note: 1 Covalent, 1 Ionic)

Total Molecular Weight (MW):

[\[1\]](#)

Theoretical Composition:

- %C:

[\[1\]](#)

- %H:

[\[1\]](#)

- %N:

[\[1\]](#)

- %Cl:

[\[1\]](#)

Comparative Analysis: Product vs. Alternatives

In a synthesis campaign, the "performance" of the EA method is defined by its ability to distinguish the target HCl salt from likely contaminants or alternative forms. The table below illustrates the theoretical divergence that EA must detect.

Table 1: Theoretical Composition Comparison

Analyte Form	Molecular Formula	MW (g/mol)	%C	%H	%N	%Cl (Total)
Target (HCl Salt)		234.12	51.30	5.60	5.98	30.28
Free Base		197.66	60.76	6.12	7.09	17.94
Des-chloro Impurity (HCl)		199.68	60.15	7.07	7.01	17.75
HCl Salt Monohydrate		252.14	47.63	5.99	5.55	28.12

Key Insights for Researchers:

- Salt vs. Free Base: The Carbon content drops significantly (approx. 9.5%) upon salt formation. A %C value >52% strongly suggests incomplete salt formation.
- Ionic vs. Covalent Chlorine: The target molecule has ~30% total chlorine. The Free Base has ~18%. This massive delta makes EA a rapid check for salt stoichiometry (1:1 vs 2:1 or 1:0.5).
- Hydration State: The monohydrate shows a distinct drop in %C (47.63% vs 51.30%). If your experimental %C is ~47-48%, the sample is likely wet or forming a stable hydrate, a critical factor for formulation stability.

Experimental Protocol (Self-Validating System)

To achieve results within the standard acceptance criteria (

), the following protocol integrates combustion analysis with potentiometric titration. This dual approach validates the total elemental composition and the ionic identity.

Phase 1: Sample Preparation

- Drying: The amine HCl salt is potentially hygroscopic. Dry the sample at

under vacuum (10 mbar) for 4 hours prior to weighing.

- Weighing: Use a micro-balance with

readability. Target sample mass:

.

Phase 2: CHN Combustion Analysis

- Method: High-temperature combustion (

) in an oxygen-rich environment.[\[1\]](#)

- Critical Additive: Because the sample contains Chlorine, add Tungsten Trioxide () or a similar halogen scavenger to the combustion capsule. This prevents the formation of volatile chlorine gases that can interfere with the detector or corrode the reduction tube.
- Detection: Thermal Conductivity Detection (TCD) for

.

Phase 3: Chloride Determination (The Validation Step)

Combustion gives total chlorine (if equipped) but cannot distinguish the counterion.

- Method: Potentiometric Titration with Silver Nitrate (

).

- Solvent: Dissolve 20 mg of sample in 50 mL deionized water/acetone (1:1). Add 1 mL

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- Titrant: 0.01 M

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- Endpoint: Potentiometric indication using a Silver/Sulfide electrode.

- Calculation:

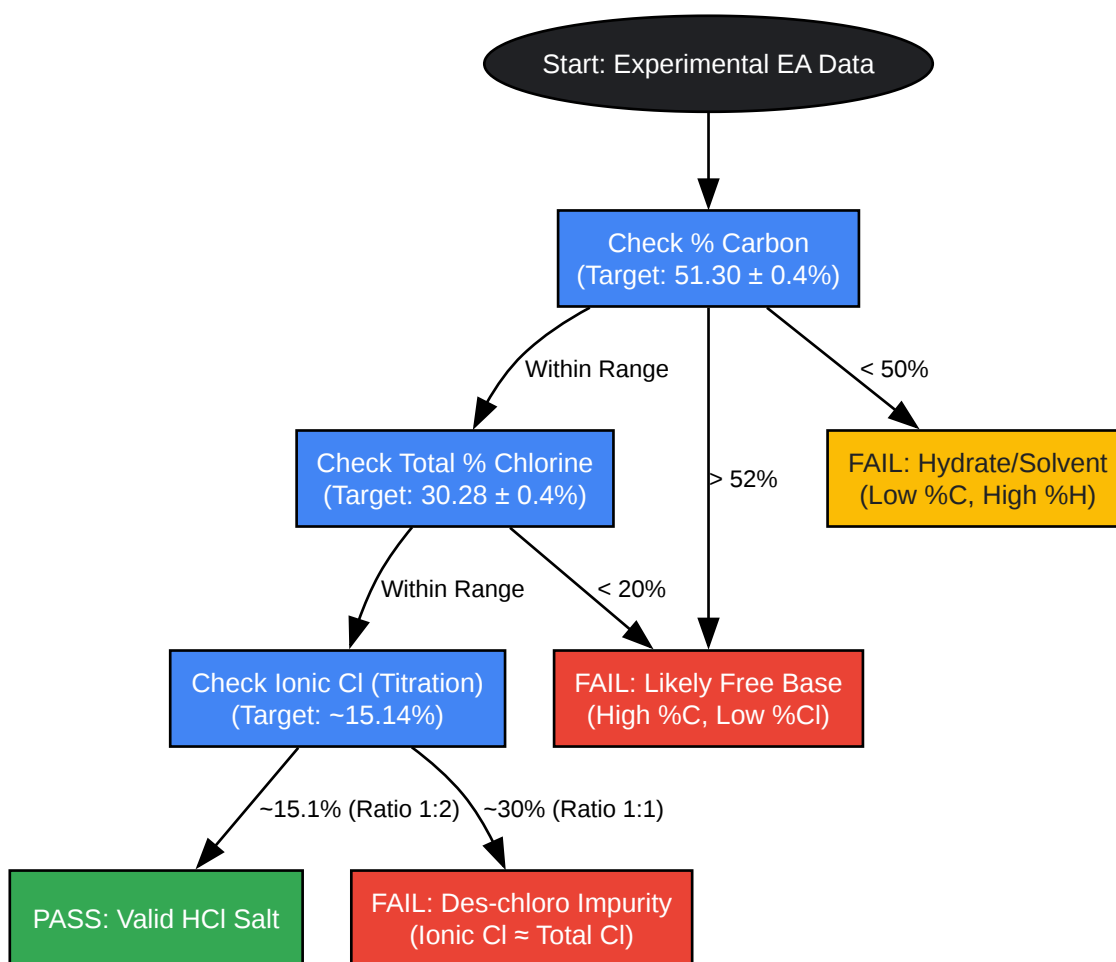
[1]

- Target: The ionic chloride should be exactly half of the total chlorine (approx 15.14%). If Ionic Cl

Total Cl, the covalent ring chlorine is missing (Des-chloro impurity).[1]

Data Visualization: Purity Decision Logic

The following diagram outlines the logical flow for interpreting EA results during product development.



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Figure 1: Decision logic for validating **(6-Chloro-chroman-3-yl)-methylanine** HCl identity based on elemental composition.

References

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Sources

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- [2. lcms.cz \[lcms.cz\]](#)
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